

# Proper Disposal of Formic Acid Calcium Salt (Calcium Formate)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Formic acid calcium salt

Cat. No.: B12057501

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This document provides essential safety and logistical information for the proper disposal of **formic acid calcium salt** (calcium formate). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## I. Immediate Safety Considerations

Before handling calcium formate for disposal, it is crucial to be aware of its potential hazards. While not classified as a dangerous good for transport, it can cause serious eye damage and skin and respiratory tract irritation.<sup>[1][2][3]</sup> Always consult the Safety Data Sheet (SDS) for the specific product you are using.

Personal Protective Equipment (PPE) is mandatory. The minimum required PPE for handling calcium formate includes:

- Eye Protection: Chemical safety goggles or a face shield.<sup>[1]</sup>
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl).<sup>[1][4]</sup>
- Body Protection: A fully-buttoned lab coat.<sup>[1]</sup>
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust is generated.<sup>[1][5]</sup>

## II. Step-by-Step Disposal Protocol

Disposal of calcium formate must adhere to all national and local regulations.<sup>[6]</sup> The primary method of disposal is through a licensed waste disposal company.

### Step 1: Waste Identification and Segregation

- Identify the waste as solid calcium formate.
- Do not mix calcium formate waste with other chemical waste.<sup>[6]</sup>
- Keep the waste in its original, properly labeled container whenever possible.<sup>[6]</sup> If the original container is not usable, transfer the waste to a clean, dry, sealable, and correctly labeled container.

### Step 2: Packaging for Disposal

- Ensure the waste container is tightly closed to prevent spills and the generation of dust.<sup>[3]</sup>
- Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.<sup>[7]</sup>

### Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and disposal.<sup>[1]</sup>
- Provide the disposal company with the Safety Data Sheet for calcium formate.

### Step 4: Handling Spills During Disposal Preparation

- In the event of a small spill that can be cleaned up in under 10 minutes by trained personnel, follow these steps:
  - Ensure proper ventilation.<sup>[3]</sup>
  - Wearing the appropriate PPE, sweep up the spilled solid material.<sup>[1][3]</sup> Avoid actions that could generate dust.<sup>[1]</sup>

- Place the swept-up material into a suitable, sealed container for disposal.[\[1\]](#)[\[3\]](#)
- Clean the affected area.[\[6\]](#)
- For larger spills, evacuate the area and contact your institution's EHS department or emergency services.[\[2\]](#)[\[4\]](#)

#### Step 5: Disposal of Empty Containers

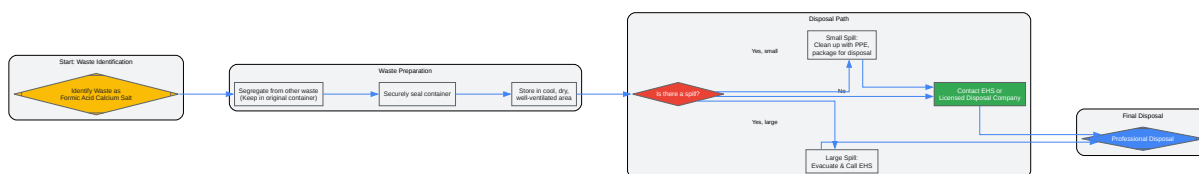
- Handle uncleaned, empty containers in the same manner as the product itself.[\[6\]](#) They should be collected for disposal by a licensed professional.

### III. Quantitative Data Summary

Parameter	Value	Reference
Acute Oral Toxicity (Rat LD50)	730 mg/kg	<a href="#">[4]</a>
Acute Inhalation Toxicity (Rat LC50)	7.4 mg/L (4 hours)	<a href="#">[4]</a>
pH	Not Applicable	<a href="#">[3]</a>
Solubility in Water	Soluble	<a href="#">[3]</a>

### IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **formic acid calcium salt**.



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Caption: Workflow for the safe disposal of **formic acid calcium salt**.

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## References

- 1. [cdhfinechemical.com](http://cdhfinechemical.com) [cdhfinechemical.com]
- 2. [nexchem.co.uk](http://nexchem.co.uk) [nexchem.co.uk]
- 3. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 4. [wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [wpcdn.web.wsu.edu]
- 5. [fishersci.com](http://fishersci.com) [fishersci.com]
- 6. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 7. [fishersci.com](http://fishersci.com) [fishersci.com]

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Address: 3281 E Guasti Rd  
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